Synthesis of 1-Cyclopropyl-4-oxocyclohexanecarbonitrile: A Detailed Protocol for Researchers

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Compound of Interest

Compound Name:	*1-cyclopropyl-4-oxoCyclohexanecarbonitrile*
CAS No.:	*960370-97-2*
Cat. No.:	*B1464821*

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This document provides a comprehensive, in-depth guide for the synthesis of **1-cyclopropyl-4-oxocyclohexanecarbonitrile**, a valuable building block in medicinal chemistry and drug discovery. The protocol herein is designed for researchers, scientists, and drug development professionals, offering a detailed, step-by-step methodology grounded in established chemical principles. This guide emphasizes not only the procedural steps but also the underlying mechanistic rationale and critical safety considerations.

Introduction: The Significance of the Cyclopropyl Moiety

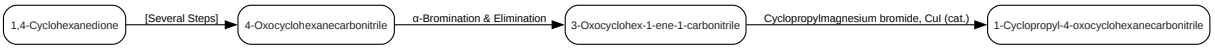
The cyclopropyl group is a highly sought-after structural motif in the design of pharmacologically active molecules. Its unique stereoelectronic properties can impart favorable conformational rigidity, enhance metabolic stability, and improve binding affinity to biological targets. The title compound, **1-cyclopropyl-4-oxocyclohexanecarbonitrile**, combines this

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valuable functionality with a versatile cyclohexanone scaffold, making it an attractive intermediate for the synthesis of novel therapeutics.

Overall Synthetic Strategy

The synthesis of **1-cyclopropyl-4-oxocyclohexanecarbonitrile** is most effectively approached through a multi-step sequence. The strategy detailed below involves the initial preparation of a key intermediate, 4-oxocyclohexanecarbonitrile, followed by the introduction of unsaturation to create an α,β-unsaturated system. The final step is a copper-catalyzed 1,4-conjugate (Michael) addition of a cyclopropyl nucleophile to afford the target molecule.



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Caption: Overall synthetic route to **1-cyclopropyl-4-oxocyclohexanecarbonitrile**.

Part 1: Synthesis of the Starting Material: 4-Oxocyclohexanecarbonitrile

The synthesis of the key starting material, 4-oxocyclohexanecarbonitrile, can be achieved from commercially available 1,4-cyclohexanedione. A common laboratory-scale preparation involves the formation of a cyanohydrin followed by dehydration.

Protocol: A detailed procedure for the synthesis of 4-oxocyclohexanecarbonitrile has been described in the literature and it is also commercially available from several suppliers.[1]

Part 2: Synthesis of the α,β-Unsaturated Intermediate: 3-Oxocyclohex-1-ene-1-carbonitrile

The introduction of a double bond in conjugation with the nitrile group is a critical step to enable the subsequent 1,4-addition. This can be achieved through an α-bromination of the ketone followed by an elimination reaction. A reliable one-step synthesis from cyclohex-2-enone has been reported and is adapted here.[2]

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Materials and Equipment

Reagent/Material	Grade	Supplier
Cyclohex-2-enone	95+%	Sigma-Aldrich
Hydrobromic acid	48% aq.	Sigma-Aldrich
Bromine	Reagent grade	Sigma-Aldrich
Pyridine	ACS reagent, >99.0%	Sigma-Aldrich
Sodium cyanide (NaCN)	97%	Sigma-Aldrich
Acetic acid (AcOH)	Glacial	Fisher Scientific
Methanol (MeOH)	Anhydrous	Fisher Scientific
Dichloromethane (CH_2Cl_2)	ACS grade	Fisher Scientific
Round-bottom flasks	VWR	
Magnetic stirrer	VWR	
Dropping funnel	VWR	
Rotary evaporator	Heidolph	
Chromatography column	VWR	
Florisil®	Sigma-Aldrich	

Experimental Protocol

Caution: This procedure involves highly toxic and corrosive reagents such as bromine and sodium cyanide. All operations must be performed in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including safety goggles, lab coat, and chemical-resistant gloves.

- Bromination of Cyclohex-2-enone:
  - To a solution of cyclohex-2-enone (1.0 eq) in dichloromethane (CH_2Cl_2) at -45 °C, add hydrobromic acid (48% aq., a catalytic amount).

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- Slowly add a solution of bromine (1.0 eq) in CH_2Cl_2 dropwise, maintaining the temperature below -40 °C.
- After the addition is complete, stir the reaction mixture for an additional 30 minutes at -45 °C.
- Add pyridine (1.1 eq) dropwise to the reaction mixture, allowing it to warm to room temperature. This will effect the elimination to form 2-bromo-2-cyclohexen-1-one.
- Work-up the reaction by washing with water, 1M HCl, and brine. Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure. The crude 2-bromo-2-cyclohexen-1-one is used in the next step without further purification.

- Cyanation-Elimination to 3-Oxocyclohex-1-ene-1-carbonitrile:
  - Dissolve the crude 2-bromo-2-cyclohexen-1-one (1.0 eq) in methanol (MeOH).
  - Add acetic acid (1.1 eq) to the solution.
  - In a separate flask, prepare a solution of sodium cyanide (NaCN) (1.1 eq) in a minimal amount of water and add it to the reaction mixture in portions.
  - Stir the reaction at room temperature and monitor its progress by thin-layer chromatography (TLC).
  - Upon completion, quench the reaction with an aqueous solution of sodium carbonate.
  - Extract the product with ethyl acetate, wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
  - Purify the crude product by column chromatography on Florisil® to yield 3-oxocyclohex-1-ene-1-carbonitrile as a pale yellow oil.[2]

Part 3: Copper-Catalyzed 1,4-Conjugate Addition of Cyclopropylmagnesium Bromide

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The final step in the synthesis is the crucial carbon-carbon bond formation via a copper-catalyzed 1,4-conjugate addition of a cyclopropyl group to the α,β-unsaturated nitrile. The use of a copper(I) catalyst is essential to direct the Grignard reagent to attack the β-position of the unsaturated system rather than the carbonyl group (1,2-addition).[3][4]

Materials and Equipment

Reagent/Material	Grade	Supplier
3-Oxocyclohex-1-ene-1-carbonitrile	As synthesized	
Cyclopropylmagnesium bromide	1.0 M in 2-MeTHF	Sigma-Aldrich
Copper(I) iodide (CuI)	99.995%	Sigma-Aldrich
Tetrahydrofuran (THF)	Anhydrous	Sigma-Aldrich
Saturated aqueous ammonium chloride (NH_4Cl)	Fisher Scientific	
Diethyl ether (Et_2O)	Anhydrous	Fisher Scientific
Anhydrous magnesium sulfate ($MgSO_4$)	Fisher Scientific	
Schlenk flask	VWR	
Syringes and needles	VWR	

Experimental Protocol

Caution: Cyclopropylmagnesium bromide is a flammable and corrosive Grignard reagent that reacts violently with water.[5] All operations must be conducted under an inert atmosphere (nitrogen or argon) using anhydrous solvents and oven-dried glassware.

- Reaction Setup:
  - To a flame-dried Schlenk flask under an inert atmosphere, add copper(I) iodide (CuI) (5 mol%).

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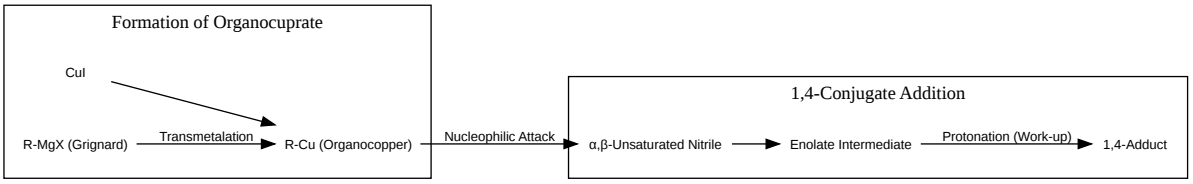
- Add anhydrous tetrahydrofuran (THF) via syringe.
- Cool the suspension to -78 °C in a dry ice/acetone bath.

- Addition of Reagents:
  - Slowly add cyclopropylmagnesium bromide (1.2 eq, 1.0 M solution in 2-MeTHF) to the cooled suspension of CuI in THF. Stir the mixture for 15-20 minutes to allow for the formation of the organocuprate species.
  - Add a solution of 3-oxocyclohex-1-ene-1-carbonitrile (1.0 eq) in anhydrous THF dropwise to the reaction mixture at -78 °C.
- Reaction and Work-up:
  - Stir the reaction mixture at -78 °C and monitor its progress by TLC.
  - Once the starting material is consumed, quench the reaction at -78 °C by the slow addition of saturated aqueous ammonium chloride (NH_4Cl) solution.
  - Allow the mixture to warm to room temperature.
  - Extract the aqueous layer with diethyl ether (3 x).
  - Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate ($MgSO_4$), and filter.
  - Remove the solvent under reduced pressure using a rotary evaporator.
- Purification:
  - Purify the crude product by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to afford **1-cyclopropyl-4-oxocyclohexanecarbonitrile**.

Mechanistic Insights

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The key to the successful synthesis of the target molecule lies in the copper-catalyzed 1,4-conjugate addition. Grignard reagents typically favor 1,2-addition to the carbonyl group of α,β-unsaturated ketones. However, the presence of a catalytic amount of a copper(I) salt alters the reactivity of the organometallic species.



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Caption: Simplified mechanism of copper-catalyzed 1,4-conjugate addition.

The Grignard reagent undergoes transmetalation with the copper(I) salt to form a more nucleophilic and less basic organocopper species. This "softer" nucleophile preferentially attacks the "softer" electrophilic β-carbon of the conjugated system in a Michael-type addition, leading to the formation of an enolate intermediate. Subsequent protonation of the enolate during the aqueous work-up yields the desired 1,4-addition product.[6]

Characterization of 1-Cyclopropyl-4-oxocyclohexanecarbonitrile

The final product should be characterized by standard spectroscopic methods to confirm its identity and purity.

- ^{1}H NMR: Expected signals would include multiplets for the cyclopropyl protons (typically in the upfield region, ~0.2-1.0 ppm), and multiplets for the cyclohexanone ring protons.
- ^{13}C NMR: The spectrum should show characteristic peaks for the nitrile carbon (C≡N) at ~120 ppm, the carbonyl carbon (C=O) at ~210 ppm, and the carbons of the cyclopropyl and cyclohexanone rings.

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- Infrared (IR) Spectroscopy: Key vibrational bands are expected for the nitrile group (C≡N stretch) around 2240 cm^{-1} and the ketone carbonyl group (C=O stretch) around 1715 cm^{-1}.
- Mass Spectrometry (MS): The molecular ion peak corresponding to the molecular weight of the product (163.22 g/mol) should be observed.[7]

Safety Precautions

- Cyclopropylmagnesium bromide: Highly flammable, reacts violently with water, and causes severe skin burns and eye damage. Handle under an inert atmosphere and away from ignition sources.[5]
- Copper(I) iodide: Harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation. Avoid inhalation of dust and contact with skin and eyes.[8]
- Bromine: Highly toxic, corrosive, and a strong oxidizing agent. Handle with extreme care in a fume hood.
- Sodium cyanide: Highly toxic and can be fatal if swallowed, inhaled, or absorbed through the skin. Use with extreme caution and have an appropriate cyanide antidote kit available.

Data Summary

Step	Starting Material	Key Reagents	Product	Yield (Typical)
2	Cyclohex-2-enone	Br_2, Pyridine, NaCN, AcOH	3-Oxocyclohex-1-ene-1-carbonitrile	63%[2]
3	3-Oxocyclohex-1-ene-1-carbonitrile	Cyclopropylmagnesium bromide, CuI	1-Cyclopropyl-4-oxocyclohexanecarbonitrile	-

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